

Technical Support Center: Optimizing RNA Purity in Phenol Extractions

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Compound of Interest

Compound Name: Phenol;pyridine

CAS No.: 3073-45-8

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals optimize RNA purity, specifically focusing on achieving ideal A260/A280 and A260/A230 ratios during phenol-based extractions.

Frequently Asked Questions (FAQs)

Q1: What are the ideal A260/A280 and A260/A230 ratios for pure RNA?

For most downstream applications, such as RT-qPCR and RNA sequencing, the following absorbance ratios, as measured by UV spectrophotometry, are considered indicative of high-purity RNA:

Ratio	Ideal Value	Acceptable Range	Indicates Purity From
A260/A280	~2.0	1.8 - 2.1	Protein Contamination
A260/A230	2.0 - 2.2	>1.8	Phenol, Guanidinium Salts, Carbohydrates

A pure RNA sample should exhibit an A260/A280 ratio of approximately 2.0.[\[1\]](#) The A260/A230 ratio is a secondary measure of purity, with expected values typically in the range of 2.0-2.2.[\[1\]](#)[\[2\]](#)

Q2: What causes a low A260/A280 ratio?

A low A260/A280 ratio (typically below 1.8) is most often indicative of protein contamination.[\[1\]](#)[\[3\]](#) Phenol, which has an absorbance maximum around 270 nm, can also contribute to a suppressed A260/A280 ratio, especially in cases of significant contamination.[\[1\]](#)[\[4\]](#) Additionally, using an acidic solution (e.g., water instead of a buffered solution like TE buffer) to resuspend the RNA can artificially lower the A260/A280 ratio.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Q3: What does a low A260/A230 ratio indicate?

A low A260/A230 ratio (below 1.8) is a strong indicator of contamination with substances that absorb at 230 nm. The most common culprits in phenol-based RNA extraction are:

- Phenol: Residual phenol from the extraction process is a frequent cause.[\[1\]](#)
- Guanidinium salts: Guanidinium thiocyanate or guanidinium hydrochloride, present in high concentrations in lysis buffers like TRIzol, are common contaminants that absorb strongly around 230 nm.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Other contaminants: Carbohydrates and EDTA can also lead to a low A260/A230 ratio.[\[1\]](#)[\[2\]](#)

Q4: Can I still use RNA with suboptimal ratios in downstream applications?

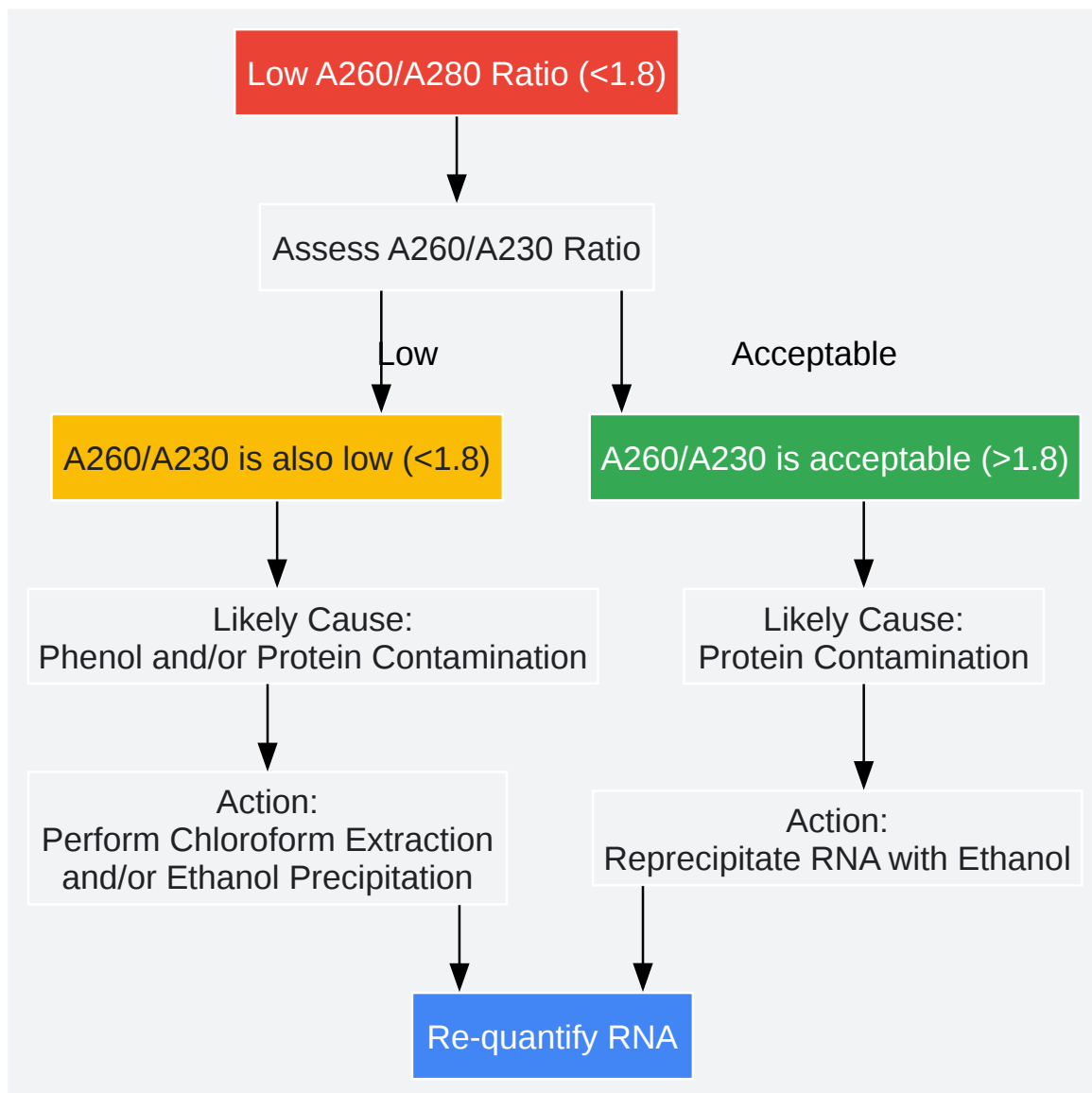
The tolerance for suboptimal ratios depends on the specific downstream application. While some applications might be more forgiving, contaminants can inhibit enzymatic reactions like

reverse transcription and PCR.[9][10] For sensitive applications like RNA-seq and RT-qPCR, it is highly recommended to use RNA with optimal purity ratios to ensure reliable and reproducible results.[11][12] It has been noted, however, that concentrations of guanidinium thiocyanate up to 100 mM in an RNA sample may not compromise the reliability of real-time RT-PCR.[6][7]

Troubleshooting Guides

Issue 1: Low A260/A280 Ratio (<1.8)

A low A260/A280 ratio suggests protein or phenol contamination.



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Caption: Troubleshooting flowchart for a low A260/A280 ratio.

1. Additional Chloroform Extraction: This step helps remove residual phenol.[13][14]

- Protocol:

- To your aqueous phase containing RNA, add an equal volume of chloroform.

- Vortex vigorously for 15-20 seconds.
- Centrifuge at $>12,000 \times g$ for 10-15 minutes at 4°C .[\[15\]](#)
- Carefully transfer the upper aqueous phase to a new, sterile microcentrifuge tube, being cautious not to disturb the interphase.[\[9\]](#)[\[10\]](#)[\[11\]](#)

2. Ethanol Precipitation and Wash: This procedure will help to remove both protein and residual phenol.

- Protocol:
 - To the aqueous RNA solution, add 0.1 volumes of 3 M Sodium Acetate (pH 5.2).
 - Add 2.5 volumes of ice-cold 100% ethanol.
 - Mix by inverting the tube several times and incubate at -20°C for at least 30 minutes.[\[16\]](#)
 - Centrifuge at $>12,000 \times g$ for 15-20 minutes at 4°C to pellet the RNA.[\[16\]](#)
 - Carefully decant the supernatant.
 - Wash the pellet by adding 1 mL of 75% ice-cold ethanol.
 - Centrifuge at $>7,500 \times g$ for 5 minutes at 4°C .
 - Repeat the wash step at least once more for a total of two or three washes.[\[9\]](#)[\[10\]](#)[\[11\]](#)
 - After the final wash, carefully remove all residual ethanol.
 - Air-dry the pellet for 3-10 minutes. Do not over-dry, as this can make the RNA difficult to resuspend.[\[16\]](#)
 - Resuspend the RNA in an appropriate volume of nuclease-free water.

Issue 2: Low A260/A230 Ratio (<1.8)

A low A260/A230 ratio points towards contamination with phenol or guanidinium salts.

1. Repeated Ethanol Washes: This is often the most effective way to remove salt contamination.

- Protocol:

- If you have an RNA pellet, resuspend it in nuclease-free water.
- Perform an ethanol precipitation as described in the previous section ("Ethanol Precipitation and Wash").
- Crucially, perform at least two to three washes with 75% ethanol to effectively remove the guanidinium salts.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[17\]](#)

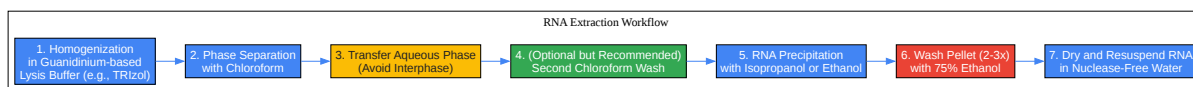
2. Additional Chloroform Extraction followed by Precipitation: This is recommended if phenol contamination is suspected.

- Protocol:

- Perform an additional chloroform extraction as detailed in the "Issue 1" section.
- Following the chloroform extraction, proceed with ethanol precipitation and at least two 75% ethanol washes.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Experimental Workflow & Best Practices

To prevent contamination from the outset, adhere to the following best practices during the phenol-chloroform RNA extraction process.



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Caption: An optimized workflow for phenol-chloroform RNA extraction.

- **Careful Aqueous Phase Transfer:** When separating the aqueous phase from the organic phase, be meticulous. Avoid transferring any of the white, flocculent interphase, as this is where proteins and DNA accumulate. It is better to leave a small amount of the aqueous phase behind than to risk contamination.[9][10][11][14]
- **Additional Chloroform Wash:** An extra chloroform wash of the collected aqueous phase can significantly improve RNA purity by removing residual phenol.[9][10][11]
- **Multiple Ethanol Washes:** Do not skip on the 75% ethanol washes of the RNA pellet. Two to three washes are recommended to effectively remove contaminating salts.[9][10][11][16]
- **Proper Pellet Drying:** Avoid over-drying the RNA pellet, as this will make it difficult to dissolve. A brief period of air-drying is sufficient.[16][18]
- **Use of Nuclease-Free Reagents and Materials:** To prevent RNA degradation, ensure all solutions, pipette tips, and tubes are certified nuclease-free.[18]
- **Work in a Clean Environment:** It is advisable to work in a fume hood to minimize exposure to hazardous chemicals and to maintain a clean workspace to prevent RNase contamination. [18]

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